

Introduction: A Versatile Chiral Building Block

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Compound of Interest

Compound Name:	3-Bromobutan-2-amine hydrochloride
CAS No.:	1989672-22-1
Cat. No.:	B2720181

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3-Bromobutan-2-amine hydrochloride is a halogenated amine that serves as a valuable intermediate in synthetic organic chemistry. Its structure, featuring two adjacent stereocenters at the C2 (amine) and C3 (bromine) positions, makes it a significant chiral building block for the construction of complex, stereochemically-defined molecules. Such building blocks are of paramount importance in drug discovery and development, where the specific three-dimensional arrangement of atoms is often critical for biological activity and therapeutic efficacy.^{[1][2]} The hydrochloride salt form enhances the compound's stability and handling characteristics, making it suitable for laboratory use.^[3] This guide provides a comprehensive overview of the logical synthesis, stereochemical considerations, and analytical validation of **3-Bromobutan-2-amine hydrochloride**, framed from the perspective of its practical "discovery" and development in a modern chemical research setting.

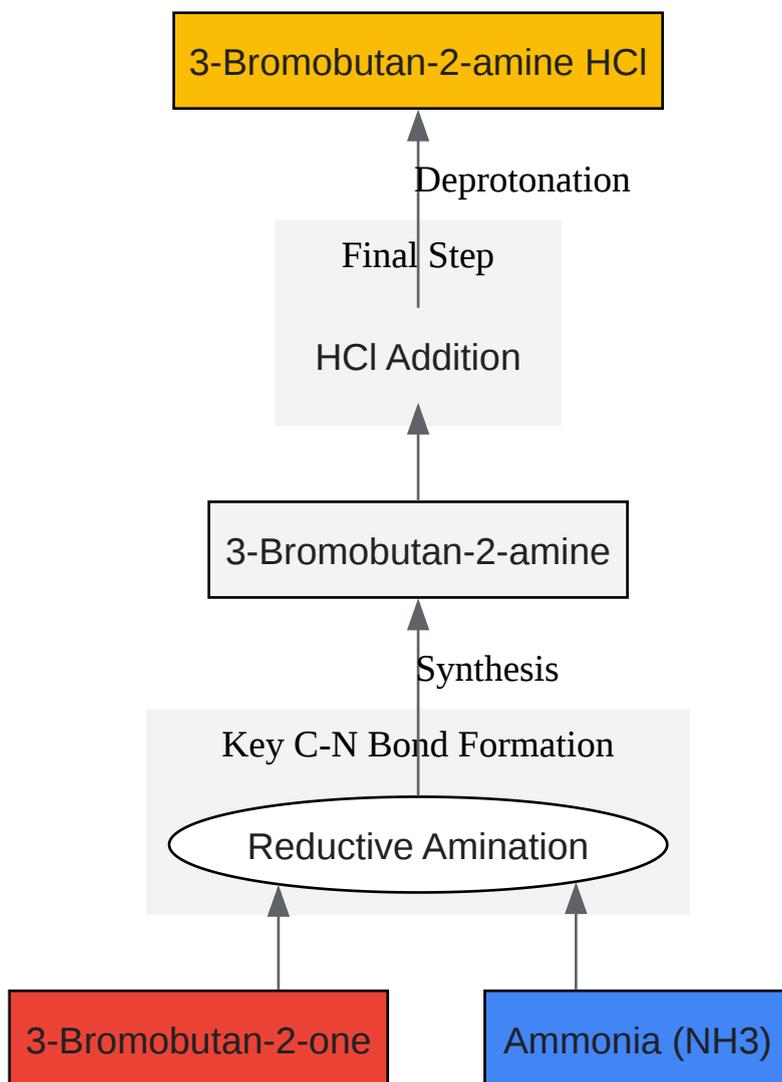
Physicochemical Properties

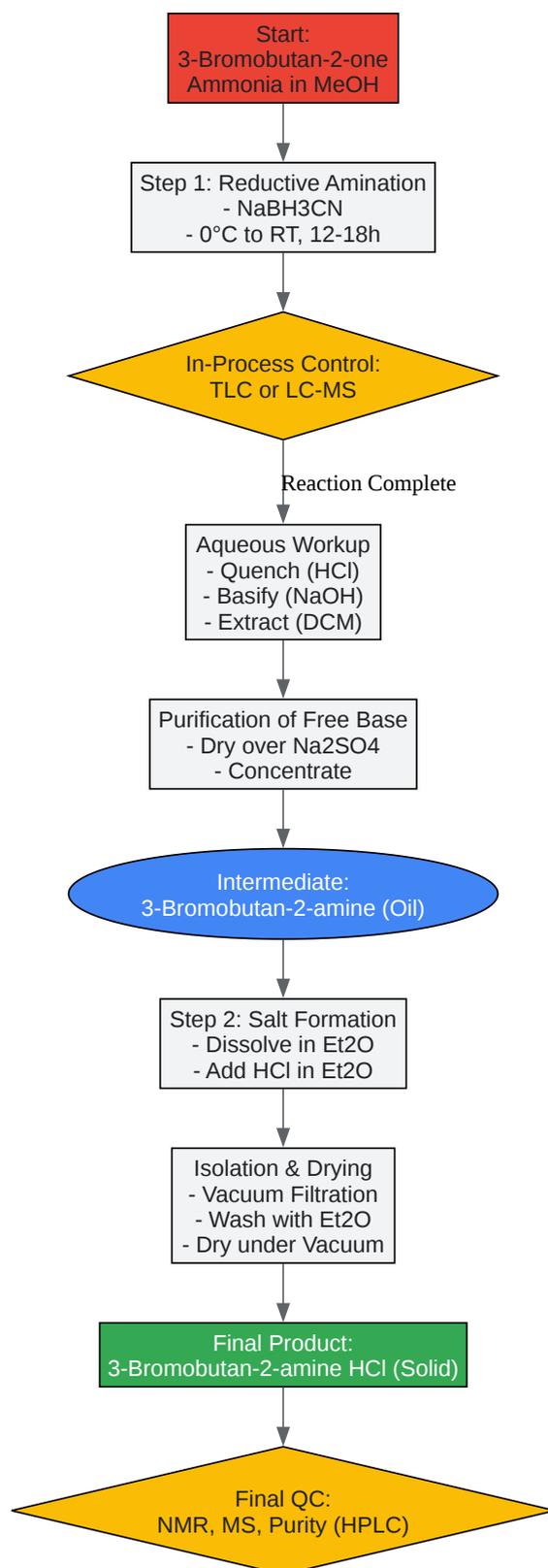
A summary of the key properties for the parent compound and its hydrochloride salt is presented below.

Property	Value	Source
Chemical Formula	C ₄ H ₁₁ BrClN	PubChem[3]
Molecular Weight	188.49 g/mol	PubChem[3]
IUPAC Name	3-bromobutan-2-amine;hydrochloride	PubChem[3]
CAS Number	1989672-22-1	BLD Pharm[4]
Parent Compound	3-Bromobutan-2-amine (C ₄ H ₁₀ BrN)	PubChem[5]
Parent MW	152.03 g/mol	PubChem[5]

Retrosynthetic Analysis and Strategic Synthesis Design

The "discovery" of a non-natural product like **3-Bromobutan-2-amine hydrochloride** in a laboratory context is fundamentally about the design and execution of a viable synthetic pathway. A logical retrosynthetic analysis provides the roadmap for this process.





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Sources

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- [4. 1989672-22-1|3-Bromobutan-2-amine hydrochloride|BLD Pharm \[bldpharm.com\]](https://www.bldpharm.com)
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